

Physicochemical Properties & Structural Identification

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chloro-5-ethyl-4-methylpyridine

Cat. No.: B12968077

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The identity and purity of a chemical reagent are paramount for reproducible and reliable research. While specific experimental data for **2-Chloro-5-ethyl-4-methylpyridine** is not available, its properties can be reliably predicted by extrapolating from the well-characterized analogue, 2-Chloro-5-methylpyridine.^{[1][2]} The addition of an ethyl group in place of a methyl group is expected to incrementally increase the molecular weight, boiling point, and hydrophobicity, while minimally affecting the core reactivity of the chloropyridine ring.

Table 1: Comparison of Physicochemical Properties

Property	2-Chloro-5-methylpyridine (Analogue)	2-Chloro-5-ethyl-4-methylpyridine (Projected)	Data Source
CAS Number	18368-64-4	Not Assigned	[2][3]
Molecular Formula	C ₆ H ₆ ClN	C ₈ H ₁₀ ClN	Calculated
Molecular Weight	127.57 g/mol	155.63 g/mol	Calculated
Boiling Point	97 °C / 30 mmHg	> 97 °C / 30 mmHg	(Projected)
Density	1.169 g/mL at 25 °C	~1.1 g/mL at 25 °C	(Projected)
Appearance	Light yellow to orange clear liquid	Light yellow to orange clear liquid	[1] (Projected)

Spectroscopic Signature (Predicted)

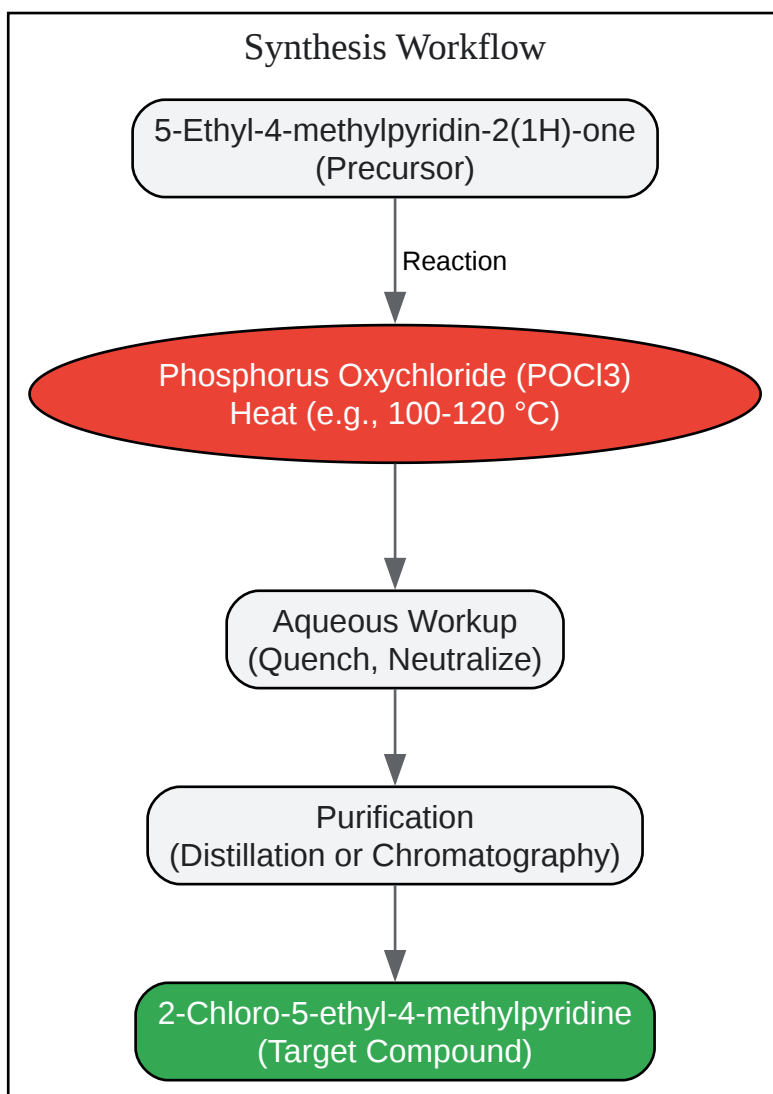
- ¹H NMR:** The proton NMR spectrum is expected to be highly informative. Key signals would include a characteristic singlet for the pyridine proton, quartets and triplets corresponding to the ethyl group, and a singlet for the methyl group. The chemical shifts would be influenced by the electron-withdrawing nature of the chlorine and the nitrogen atom in the ring.
- ¹³C NMR:** The carbon spectrum would show eight distinct signals corresponding to the unique carbon atoms in the molecule. The carbon atom attached to the chlorine (C2) would be significantly downfield.[2]
- Mass Spectrometry:** The mass spectrum would show a characteristic isotopic pattern for the molecular ion [M]⁺ and [M+2]⁺ in an approximate 3:1 ratio, which is indicative of the presence of a single chlorine atom.

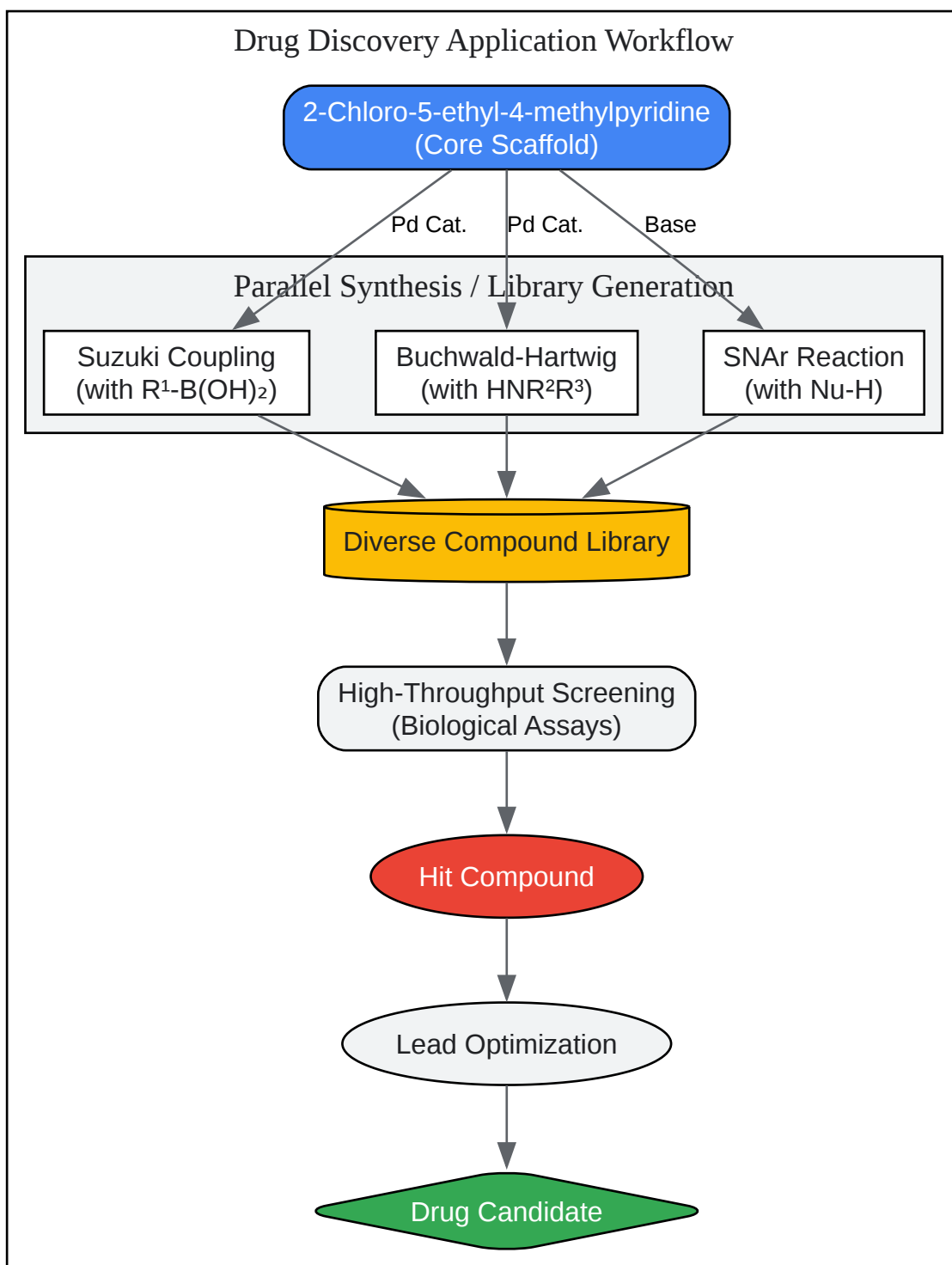
Proposed Synthesis and Mechanistic Rationale

The synthesis of 2-chloropyridines is a well-established transformation in organic chemistry. A highly reliable and scalable approach involves the chlorination of the corresponding 2-pyridone precursor. This method is favored for its high yields and selectivity.

Proposed Synthetic Pathway

The most logical route to **2-Chloro-5-ethyl-4-methylpyridine** would begin with the corresponding pyridone, 5-Ethyl-4-methylpyridin-2(1H)-one. This precursor can be treated with a standard chlorinating agent such as phosphorus oxychloride (POCl_3) or thionyl chloride (SOCl_2) to achieve the desired transformation. Phosphorus oxychloride is often preferred for its efficacy in converting N-heterocyclic ketones to their chloro-derivatives.^[4]





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Sources

- 1. 2-Chloro-5-methylpyridine | 18368-64-4 | Tokyo Chemical Industry (India) Pvt. Ltd. [tcichemicals.com]
- 2. 2-Chloro-5-methyl-pyridine | C₆H₆ClN | CID 581393 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 2-Chloro-5-methylpyridine | 18368-64-4 [chemicalbook.com]
- 4. US4612377A - Preparation of 2-chloro-5-methylpyridine - Google Patents [patents.google.com]
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